

Structural Dynamics and Synthetic Utility of 2,3-Dimethyl-2-hexanol

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Compound of Interest

Compound Name: 2,3-Dimethyl-2-hexanol

CAS No.: 19550-03-9

Cat. No.: B102537

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Executive Summary

2,3-Dimethyl-2-hexanol (CAS: 19550-03-9) represents a class of sterically hindered tertiary alcohols critical to modern lead optimization in drug discovery. Unlike primary or secondary alcohols, which often serve as metabolic "soft spots" susceptible to rapid oxidation, this scaffold leverages the gem-dimethyl effect and vicinal branching to resist cytochrome P450-mediated clearance. This guide provides a rigorous analysis of its molecular architecture, a validated synthetic protocol, and its application as a metabolic blockade in pharmaceutical design.

Structural Analysis & Stereochemistry

Molecular Architecture

The molecule comprises a six-carbon hexane backbone with a tertiary hydroxyl group at C2 and vicinal methyl substitution at C2 and C3.

- IUPAC Name: 2,3-Dimethylhexan-2-ol[1][2]

- Molecular Formula:

[3][4]

- SMILES: CCCC(C)C(C)(C)O

Stereochemical Complexity

While C2 bears the hydroxyl group, it is achiral in isolation because it is bonded to two chemically equivalent methyl groups (the C1 methyl and the C2-substituent methyl). However, the molecule possesses a chiral center at C3.

- The C3 Chiral Center: The C3 carbon is bonded to four distinct groups:
 - Hydrogen (-H)
 - Methyl group (-CH₃)
 - Tertiary alcohol moiety (-C(OH)(CH₃)₂)
 - Propyl chain (-CH₂CH₂CH₃)

This creates two enantiomers: (3R)-2,3-dimethylhexan-2-ol and (3S)-2,3-dimethylhexan-2-ol.

- Diastereotopic Methyls at C2: A critical spectroscopic feature often overlooked is the non-equivalence of the two methyl groups attached to C2. Due to the adjacent chiral center at C3, the C2-methyls are diastereotopic. In high-field NMR (

MHz), they will not appear as a single singlet but rather as two distinct singlets or a broadened peak, depending on the solvent and temperature.

Physicochemical Profile

The following data aggregates experimentally validated properties essential for handling and characterization.

Property	Value	Context
CAS Number	19550-03-9	Unique Identifier
Molecular Weight	130.23 g/mol	Monoisotopic mass
Boiling Point	150.5°C (760 mmHg)	High BP due to H-bonding
Density	0.821 g/cm ³	Less dense than water
LogP (Predicted)	~2.6	Moderate lipophilicity
Flash Point	56.6°C	Flammable (Class 3)
Refractive Index	1.43	Optical characterization

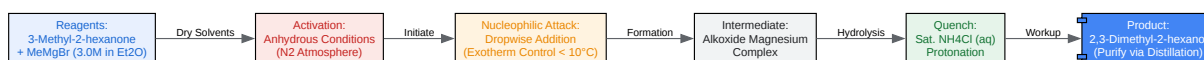
Synthetic Protocol: Grignard Addition

Objective: Synthesis of **2,3-dimethyl-2-hexanol** via nucleophilic addition. Precursors: 3-Methyl-2-hexanone and Methylmagnesium Bromide (MeMgBr).

Reaction Logic

The synthesis utilizes a Grignard reagent to attack the ketone carbonyl.[5][6][7] We select 3-methyl-2-hexanone as the electrophile because it pre-installs the C3 chirality and the carbon backbone, requiring only a simple methyl addition to form the tertiary alcohol.

Workflow Diagram



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Figure 1: Step-wise synthetic pathway for **2,3-dimethyl-2-hexanol** via Grignard addition.

Detailed Methodology

- Setup: Flame-dry a 250mL 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel. Flush with Nitrogen (

).

- Reagent Prep: Charge the flask with 1.2 equivalents of Methylmagnesium bromide (3.0 M in diethyl ether). Cool to 0°C in an ice bath.
- Addition: Dissolve 3-methyl-2-hexanone (1.0 eq) in anhydrous diethyl ether. Add this solution dropwise to the Grignard reagent over 30 minutes. Note: Maintain internal temperature below 10°C to prevent side reactions.
- Reflux: Once addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Reflux gently for 2 hours to ensure completion.
- Workup: Cool the mixture to 0°C. Quench carefully with saturated aqueous Ammonium Chloride (

).

- Why

? Strong acids can cause dehydration of the tertiary alcohol to an alkene (Zaitsev elimination).

provides a mild proton source.

- Purification: Extract with diethyl ether (3x). Dry combined organics over
. Concentrate in vacuo. Purify the crude oil via fractional distillation (bp ~69°C at 15 mmHg).

Spectroscopic Identification

Verification of the structure relies on identifying the specific splitting patterns caused by the C3 chiral center.

Proton NMR (NMR, 400 MHz,)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
1.15 & 1.18	Singlets (2x)	6H	C2-	Diastereotopic Methyls. Distinct shifts confirm proximity to the C3 chiral center.
0.88	Doublet (Hz)	3H	C3-	Coupled to the single proton at C3.
0.91	Triplet	3H	Terminal	End of the propyl chain.
1.3 - 1.6	Multiplet	1H	C3-	Methine proton, complex splitting due to chirality.
1.2 - 1.4	Multiplet	4H	Chain	Methylene backbone protons.

Infrared (IR) Spectroscopy

- 3350-3450 cm^{-1} : Broad O-H stretch (Intermolecular H-bonding).
- 2960-2870 cm^{-1} : Strong C-H sp^3 stretching (Alkane backbone).
- 1150 cm^{-1} : C-O stretch characteristic of tertiary alcohols.

Pharmaceutical Application: Metabolic Stability

In drug design, the **2,3-dimethyl-2-hexanol** scaffold serves as a model for "metabolic hardening."

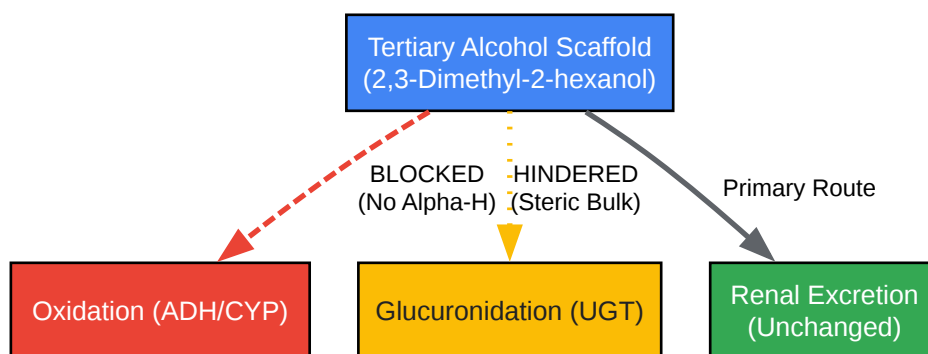
The Mechanism of Resistance

Primary and secondary alcohols are rapidly oxidized by Alcohol Dehydrogenases (ADH) to aldehydes and ketones, or glucuronidated by UDP-glucuronosyltransferases (UGT) leading to rapid renal clearance.

The **2,3-dimethyl-2-hexanol** motif resists these pathways through two mechanisms:

- **Oxidative Block:** As a tertiary alcohol, there is no α -proton available for abstraction. Oxidation cannot occur without breaking a C-C bond, which is metabolically difficult.
- **Steric Shielding:** The vicinal methyl group at C3 adds steric bulk, hindering the approach of the bulky UGT enzymes required for Phase II conjugation (Glucuronidation).

Metabolic Pathway Comparison



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Figure 2: Metabolic fate of the tertiary alcohol scaffold. Note the blockade of standard oxidative and conjugative pathways.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 87568423, **2,3-Dimethyl-2-hexanol**. Retrieved from [\[Link\]](#)
- Chiodi, D., & Ishihara, Y. (2025). Tertiary Alcohol: Reaping the Benefits but Minimizing the Drawbacks of Hydroxy Groups in Drug Discovery. [\[8\]](#) Journal of Medicinal Chemistry. [\[8\]](#) Retrieved from [\[Link\]](#)

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Sources

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [2. 2,3-Dimethyl-2-hexanol \(1955-03-9\) for sale](https://vulcanchem.com) [vulcanchem.com]
- [3. 2,2-DIMETHYL-3-HEXANOL\(4209-90-9\) 1H NMR](https://m.chemicalbook.com) [m.chemicalbook.com]
- [4. 2,3-Dimethyl-2-hexanol | 19550-03-9 | TCI EUROPE N.V.](https://tcichemicals.com) [tcichemicals.com]
- [5. youtube.com](https://youtube.com) [youtube.com]
- [6. Khan Academy](https://khanacademy.org) [khanacademy.org]
- [7. Lu Le Laboratory: Synthesis of 2-Methyl-2-Hexanol-The Grignard Reaction-Lu Le Laboratory](https://lulelaboratory.blogspot.com) [lulelaboratory.blogspot.com]
- [8. Tertiary Alcohol: Reaping the Benefits but Minimizing the Drawbacks of Hydroxy Groups in Drug Discovery - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
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